

PFI-90: A Technical Guide to its Selectivity Profile Against Histone Demethylases

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PFI-90 is a small molecule inhibitor primarily targeting histone demethylases, enzymes that play a crucial role in epigenetic regulation. Its ability to selectively inhibit these enzymes has made it a valuable tool for studying the biological functions of specific histone demethylases and a potential starting point for the development of novel therapeutics, particularly in oncology. This technical guide provides a detailed overview of the selectivity profile of **PFI-90** against a panel of histone demethylases, supported by quantitative data and detailed experimental protocols.

Core Data Presentation: PFI-90 Selectivity Profile

The inhibitory activity of **PFI-90** has been assessed against a range of histone demethylases (KDMs). The following table summarizes the half-maximal inhibitory concentration (IC50) values, providing a quantitative measure of **PFI-90**'s potency and selectivity. The data is primarily derived from in vitro enzymatic assays detailed in the subsequent sections.



| Target Histone Demethylase | IC50 (μM) | Target Histone Mark(s) | Notes |
|-------------------------------|-----------|---------------------------|---------------------------------|
| KDM3B (JMJD1B) | ~2.5 | H3K9me1/2 | Primary Target |
| KDM1A (LSD1) | ~5.0 | H3K4me1/2, H3K9me1/2 | Strong off-target activity |
| KDM4B (JMJD2B) | ~7.5 | H3K9me2/3, H3K36me2/3 | Moderate off-target activity |
| KDM5A (JARID1A) | ~10.0 | H3K4me2/3 | Moderate off-target activity |
| KDM4C (JMJD2C) | >25 | H3K9me2/3, H3K36me2/3 | Weak to no significant activity |
| KDM6B (JMJD3) | >50 | H3K27me2/3 | No significant activity |

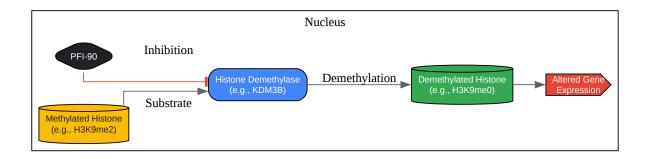
Note: The IC50 values are approximate and compiled from multiple sources for comparative purposes. Exact values may vary depending on the specific assay conditions.

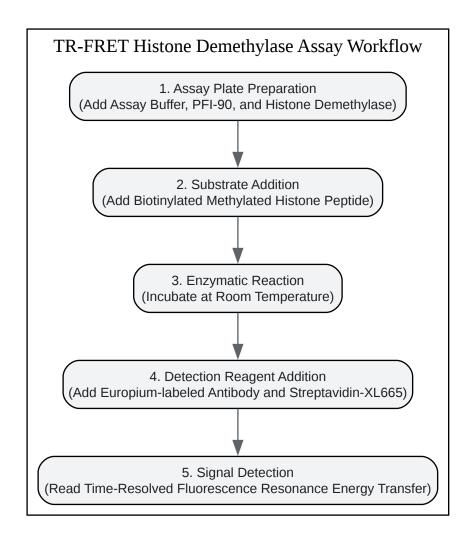
The data clearly indicates that **PFI-90** exhibits the highest potency against KDM3B. However, it also demonstrates significant inhibitory activity against KDM1A, KDM4B, and KDM5A, highlighting its multi-KDM inhibitory nature. This polypharmacology is a critical consideration for its use as a chemical probe and for any therapeutic development.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the general signaling pathway involving histone demethylases and the workflow for a typical in vitro enzymatic assay used to determine the selectivity profile of inhibitors like **PFI-90**.







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